

Technical Whitepaper: 2-Isopropyl-1,3-dioxane

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Compound of Interest

Compound Name: 2-Isopropyl-1,3-dioxane

CAS No.: 5702-49-8

Cat. No.: B11954329

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Physicochemical Characterization, Synthetic Utility, and Analytical Validation

Executive Summary

2-Isopropyl-1,3-dioxane (CAS: 67879-60-1) is a cyclic acetal derived from the condensation of isobutyraldehyde and 1,3-propanediol. While often utilized in the flavor and fragrance industry for its green, nutty, and vegetable notes, its significance in drug development lies in its role as a stable protecting group for carbonyl functionalities and as a lipophilic structural motif in medicinal chemistry.

This guide provides a definitive technical analysis of the molecule, focusing on the precise determination and validation of its molecular weight (MW) as a Critical Quality Attribute (CQA). We move beyond simple stoichiometric calculation to explore how MW is empirically verified through mass spectrometry fragmentation patterns, ensuring the "self-validating" nature of the analytical protocols described.

Part 1: Physicochemical Profile

The molecular weight of **2-Isopropyl-1,3-dioxane** is not merely a sum of atomic masses but a fundamental parameter governing its volatility, diffusivity, and mass spectral behavior.

Table 1: Core Physicochemical Properties

Property	Value	Notes
IUPAC Name	2-(Propan-2-yl)-1,3-dioxane	
Molecular Formula	C ₇ H ₁₄ O ₂	
Exact Mass	130.0994 g/mol	Monoisotopic mass (for HRMS)
Average Molecular Weight	130.187 g/mol	Used for stoichiometric calculations
Boiling Point	~143 °C	At 760 mmHg
Density	0.91 g/cm ³	At 25 °C
Refractive Index	1.412	
LogP	~1.40	Lipophilicity indicator

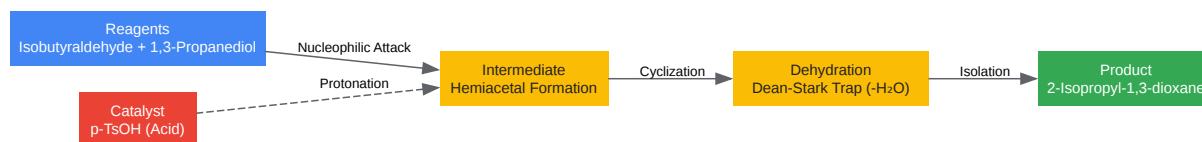
Part 2: Synthetic Pathway & Mechanism

The synthesis of **2-Isopropyl-1,3-dioxane** follows a classic acid-catalyzed acetalization. This reaction is reversible and equilibrium-driven; therefore, the removal of water is the critical control point for yield maximization.

Reaction Mechanism

The reaction involves the protonation of the carbonyl oxygen of isobutyraldehyde, followed by nucleophilic attack by one hydroxyl group of 1,3-propanediol. A hemiacetal intermediate is formed, which undergoes further protonation and dehydration to allow the second hydroxyl group to close the ring.

Figure 1: Synthesis Workflow



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Caption: Acid-catalyzed condensation workflow utilizing azeotropic water removal to drive equilibrium toward the dioxane product.

Synthetic Protocol (Self-Validating)

- **Stoichiometry:** Charge a round-bottom flask with Isobutyraldehyde (1.0 eq), 1,3-Propanediol (1.1 eq), and p-Toluenesulfonic acid (0.01 eq) in Toluene.
- **Equilibrium Control:** Attach a Dean-Stark trap. Reflux until water collection ceases (theoretical volume calculated based on 18 g/mol of water per mole of aldehyde). Validation: Cessation of water evolution marks reaction completion.
- **Workup:** Wash with saturated NaHCO₃ to neutralize acid (prevents hydrolysis). Dry over MgSO₄.
- **Purification:** Distill at atmospheric pressure. Collect fraction boiling at 142–144 °C.

Part 3: Analytical Validation (Mass Spectrometry)

In drug development, confirming the identity of an intermediate is as crucial as synthesizing it. For **2-Isopropyl-1,3-dioxane**, Mass Spectrometry (GC-MS) provides the definitive structural proof.

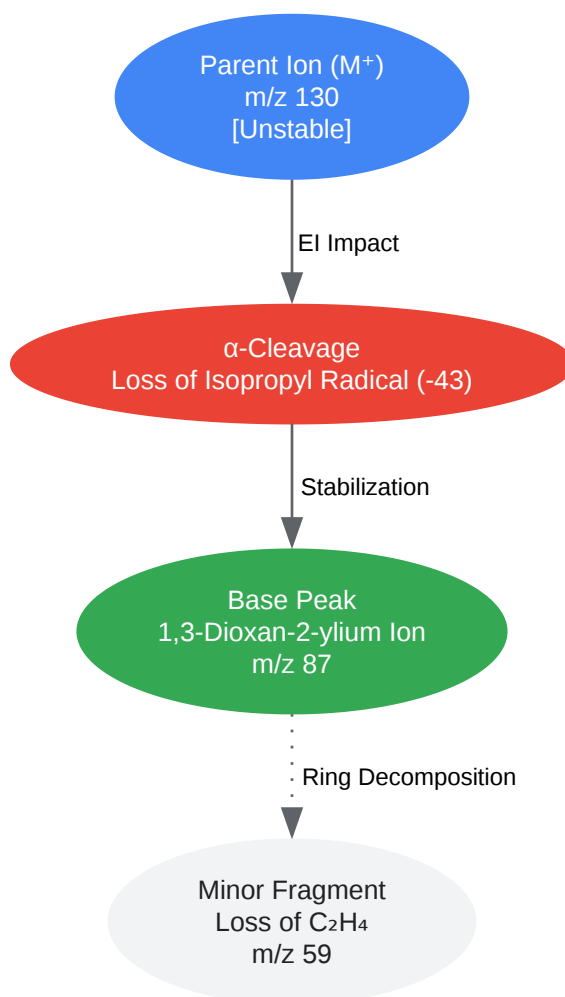
Fragmentation Logic

The molecular weight (130 Da) is rarely the base peak in acetals due to the lability of the C2-substituent. The fragmentation follows a specific pathway driven by the stability of the resulting oxonium ions.

- **Molecular Ion (M⁺):** m/z 130 (Typically weak intensity).

- Alpha-Cleavage (Base Peak): The bond between C2 and the isopropyl group breaks. This expels a neutral isopropyl radical (43 Da) and leaves a resonance-stabilized 1,3-dioxan-2-ylum cation.
 - Calculation:
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- Secondary Fragmentation: The ring may open or lose ethylene fragments, but the m/z 87 peak is diagnostic for 2-substituted 1,3-dioxanes.

Figure 2: MS Fragmentation Pathway



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Caption: Fragmentation pathway showing the genesis of the diagnostic m/z 87 base peak via loss of the isopropyl group.

Validation Protocol: GC-MS Determination

- Instrument: Agilent 7890/5977 GC-MS (or equivalent).
- Column: DB-5ms (30m x 0.25mm x 0.25 μ m).
- Method:
 - Inject 1 μ L of sample (diluted in DCM).
 - Oven ramp: 50°C (1 min) to 200°C at 10°C/min.
 - Acceptance Criteria:
 - Retention time matches standard (~4.5 min depending on flow).
 - Spectrum: Must show small/trace parent ion at m/z 130.
 - Base Peak: Must be m/z 87 (100% abundance).
 - Absence of m/z 72 (would indicate unreacted isobutyraldehyde).

Part 4: Strategic Utility in Drug Development

1. Carbonyl Protection

1,3-Dioxanes are robust protecting groups for aldehydes. They are stable to basic conditions, nucleophiles, and reducing agents (e.g., LiAlH_4), making them ideal for multi-step synthesis where the aldehyde moiety must survive harsh basic environments. Deprotection is achieved via aqueous acid hydrolysis.

2. Prodrug Design

The acetal linkage can be exploited in prodrug design. Under physiological conditions (pH 7.4), **2-isopropyl-1,3-dioxane** is relatively stable, but it can be designed to hydrolyze in the acidic environment of lysosomes or tumors (pH < 6), releasing the active aldehyde or diol component.

3. Solvent & Reagent Purity

In high-precision synthesis, **2-isopropyl-1,3-dioxane** serves as a test solute for determining the polarity and selectivity of novel stationary phases in chromatography due to its defined lipophilicity and interaction capabilities.

References

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